

Safe handling and storage procedures for 3-amino-2-nitropyridine

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Compound of Interest

Compound Name: 3-amino-2-nitropyridine

Cat. No.: B078374

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This guide provides essential safety information, handling procedures, and troubleshooting for researchers, scientists, and drug development professionals working with **3-amino-2-nitropyridine**.

Frequently Asked Questions (FAQs)

Q1: What is **3-amino-2-nitropyridine** and what are its primary hazards?

3-amino-2-nitropyridine is a chemical intermediate used in the synthesis of pharmaceuticals and other complex organic molecules.^[1] It is a toxic substance that can be harmful if swallowed, inhaled, or if it comes into contact with skin.^{[2][3]} It is also known to cause skin and serious eye irritation and may cause respiratory irritation.^[2] Prolonged or repeated exposure may cause damage to organs.^{[2][4]}

Q2: What are the immediate first aid measures in case of exposure?

- If inhaled: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Call a physician immediately.^{[2][3]}
- In case of skin contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water or shower. It is crucial to call a physician right away.^{[2][3]}

- In case of eye contact: Rinse the eyes cautiously with water for several minutes. If present, remove contact lenses and continue rinsing. An ophthalmologist should be consulted.[2][3]
- If swallowed: Give the person a couple of glasses of water to drink and seek immediate medical advice.[2][3] Never give anything by mouth to an unconscious person.[5]

Q3: What personal protective equipment (PPE) is required when handling this compound?

To ensure safety, the following PPE is mandatory:

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[4]
- Skin Protection: Use chemically resistant gloves and wear flame-retardant antistatic protective clothing.[2][3] Always inspect gloves before use and use a proper glove removal technique.
- Respiratory Protection: If dust is generated, a NIOSH (US) or EN 166 (EU) approved particulate respirator is required.[3][4]

Q4: How should I properly store **3-amino-2-nitropyridine**?

Store the compound in a tightly closed container in a dry, well-ventilated place.[2][3] The recommended storage temperature is between 0-8 °C.[1] The storage area should be locked up or accessible only to authorized personnel.[2][3]

Q5: What materials are incompatible with **3-amino-2-nitropyridine**?

Avoid contact with strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[6]

Q6: What should I do in case of an accidental spill?

For a small spill, you should:

- Evacuate personnel to a safe area.
- Wear appropriate PPE, including respiratory protection.[5]
- Avoid dust formation.[5]

- Carefully sweep up the material and place it in a suitable, closed container for disposal.[4][5]
- Clean the affected area. Do not let the product enter drains.[5]

Troubleshooting Guides

Issue: Caking or clumping of the powder.

- Possible Cause: Improper storage conditions, such as exposure to moisture.
- Solution: Ensure the container is always tightly sealed when not in use. Store in a dry environment. If clumping occurs, assess if the material's integrity has been compromised before use in sensitive reactions.

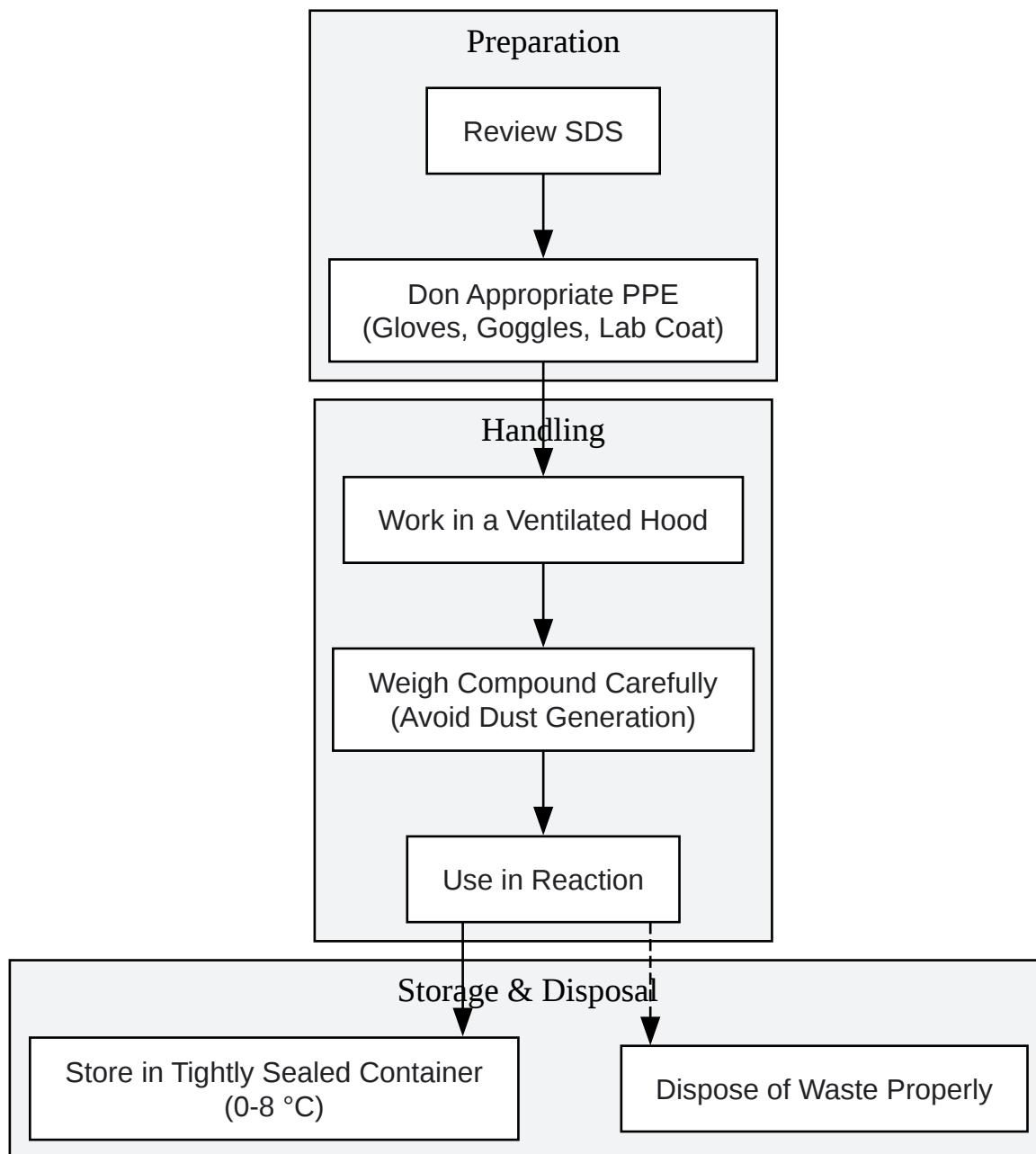
Issue: The compound has changed color significantly.

- Possible Cause: Degradation due to exposure to light, air, or incompatible materials. The compound is typically a yellow to brown crystalline powder.[1]
- Solution: Discard the material according to hazardous waste disposal regulations. Review your storage and handling procedures to prevent future occurrences.

Quantitative Data Summary

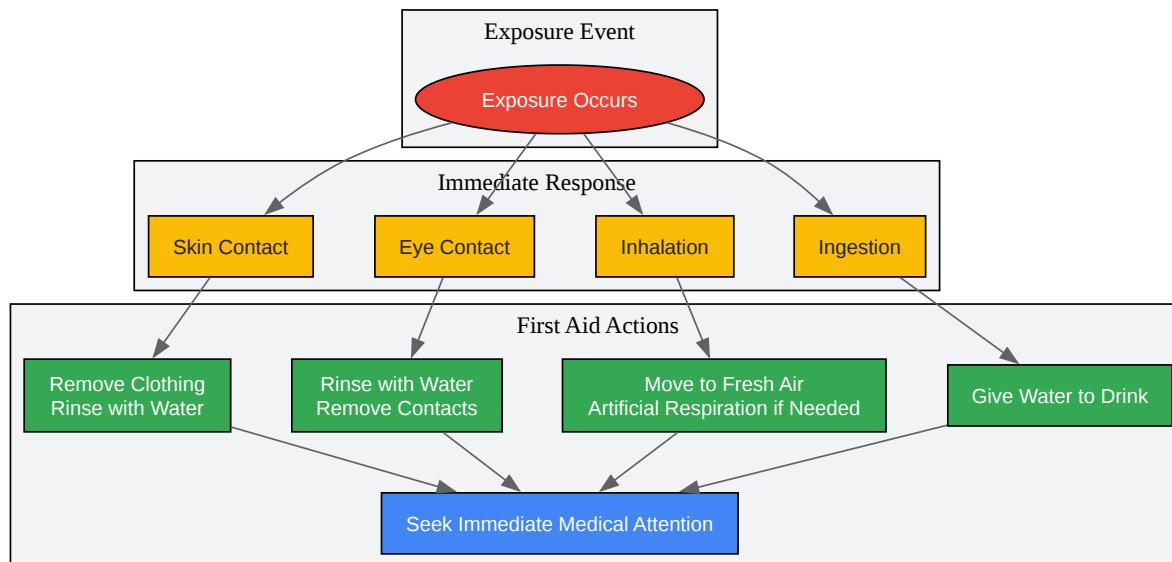
Property	Value	Reference
Molecular Formula	C ₅ H ₅ N ₃ O ₂	[1]
Molecular Weight	139.11 g/mol	[1]
Appearance	Yellow to brown crystalline powder	[1]
Melting Point	194-204 °C	[1]
Storage Temperature	0-8 °C	[1]

Experimental Workflow and Logic Diagrams



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Caption: Workflow for Safe Handling of **3-amino-2-nitropyridine**.



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